

# Core Compound Profile: Identity and Physicochemical Characteristics

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## Compound of Interest

Compound Name: 2-(4-methylphenyl)acetyl chloride

CAS No.: 35675-44-6

Cat. No.: B1349987

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**2-(4-methylphenyl)acetyl chloride**, also known by its common synonym p-tolylacetyl chloride, is a monoacyl chloride that serves as a critical building block in organic synthesis. Its reactivity is dominated by the electrophilic acyl chloride moiety, making it a potent acetylating agent.

### 1.1. Molecular Structure and Formula

The molecule consists of a p-tolyl group (a benzene ring substituted with a methyl group at position 4) attached to an acetyl chloride functional group via a methylene bridge.

- IUPAC Name: **2-(4-methylphenyl)acetyl chloride**<sup>[1]</sup>
- Synonyms: p-Tolylacetyl chloride, (4-methylphenyl)acetyl chloride<sup>[1][2]</sup>
- CAS Number: 35675-44-6<sup>[1][2]</sup>
- Molecular Formula: C<sub>9</sub>H<sub>9</sub>ClO<sup>[1]</sup>
- Molecular Weight: 168.62 g/mol <sup>[1][3]</sup>

Caption: Experimental workflow for the synthesis of **2-(4-methylphenyl)acetyl chloride**.

## Reactivity and Applications in Drug Development

As a reactive acyl chloride, this compound is a versatile intermediate for introducing the 2-(4-methylphenyl)acetyl moiety into various molecular scaffolds. This is particularly relevant in the synthesis of pharmaceuticals and other biologically active molecules. [4] Key Reactions:

- **Amidation:** Reacts readily with primary and secondary amines to form amides. This is one of the most common transformations in medicinal chemistry for building peptide-like structures or other complex nitrogen-containing compounds.
- **Esterification:** Reacts with alcohols to form esters. This is useful for synthesizing active pharmaceutical ingredients (APIs) or creating prodrugs to improve bioavailability.
- **Friedel-Crafts Acylation:** In the presence of a Lewis acid catalyst (e.g.,  $\text{AlCl}_3$ ), it can acylate aromatic rings to form ketones, a key carbon-carbon bond-forming reaction for building complex molecular skeletons.

While not a direct precursor in the most common industrial syntheses of the NSAID Nabumetone, the chemistry of **2-(4-methylphenyl)acetyl chloride** is highly relevant. [5][6] The synthesis of Nabumetone and its analogs often involves reactions like Friedel-Crafts acylation or aldol condensations, which utilize similar electrophilic carbonyl compounds to construct the final drug structure. [7][8][9]

## Analytical Characterization for Quality Control

Confirming the identity and purity of the synthesized product is paramount. A combination of spectroscopic methods provides a robust analytical validation.

- **Infrared (IR) Spectroscopy:** The most telling feature is a very strong, sharp absorption band for the carbonyl ( $\text{C}=\text{O}$ ) stretch, which is characteristic of acyl chlorides and appears at a high frequency, typically in the range of  $1785\text{--}1815\text{ cm}^{-1}$ . The absence of a broad  $-\text{OH}$  stretch from the starting carboxylic acid is a key indicator of reaction completion.
- **$^1\text{H}$  Nuclear Magnetic Resonance (NMR) Spectroscopy:** The proton NMR spectrum provides a clear fingerprint of the structure. Based on similar structures, the expected signals are: [10] [11] \* A singlet around 2.3 ppm for the three methyl ( $-\text{CH}_3$ ) protons.
  - A singlet around 4.0-4.2 ppm for the two methylene ( $-\text{CH}_2-$ ) protons adjacent to the carbonyl group.

- A pair of doublets in the aromatic region, typically between 7.0-7.3 ppm, corresponding to the four protons on the para-substituted benzene ring.
- <sup>13</sup>C NMR Spectroscopy: The carbon spectrum will show distinct signals for each unique carbon, with the carbonyl carbon appearing significantly downfield, typically in the range of 170-175 ppm.

## Safety, Handling, and Storage

**2-(4-methylphenyl)acetyl chloride** is a hazardous chemical that demands strict safety protocols.

- Primary Hazards: Corrosive, causes severe skin burns and eye damage, reacts violently with water, and is a lachrymator (causes tearing). [1][12]\* Personal Protective Equipment (PPE): Always use this chemical inside a certified chemical fume hood. Wear chemical-resistant gloves (e.g., nitrile), splash-proof safety goggles, a face shield, and a flame-retardant lab coat. [13]\* Handling: Handle under an inert atmosphere (nitrogen or argon) to prevent reaction with atmospheric moisture. [13] Avoid inhalation of the pungent vapors. Keep away from water, alcohols, amines, and strong bases. [14][13]\* Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container. The container should be kept under an inert atmosphere. Recommended storage is often in a refrigerator to minimize vapor pressure. [15]\* Spill & Disposal: Absorb spills with a dry, inert material (e.g., sand or vermiculite) and place in a sealed container for hazardous waste disposal. Do not use water or combustible materials for cleanup. Waste must be disposed of according to local and national regulations. [15]

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